

# A comparative analysis of different quaternary ammonium compounds for lab sanitation.

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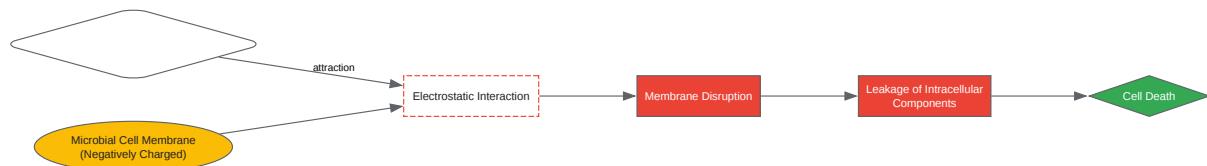
## Compound of Interest

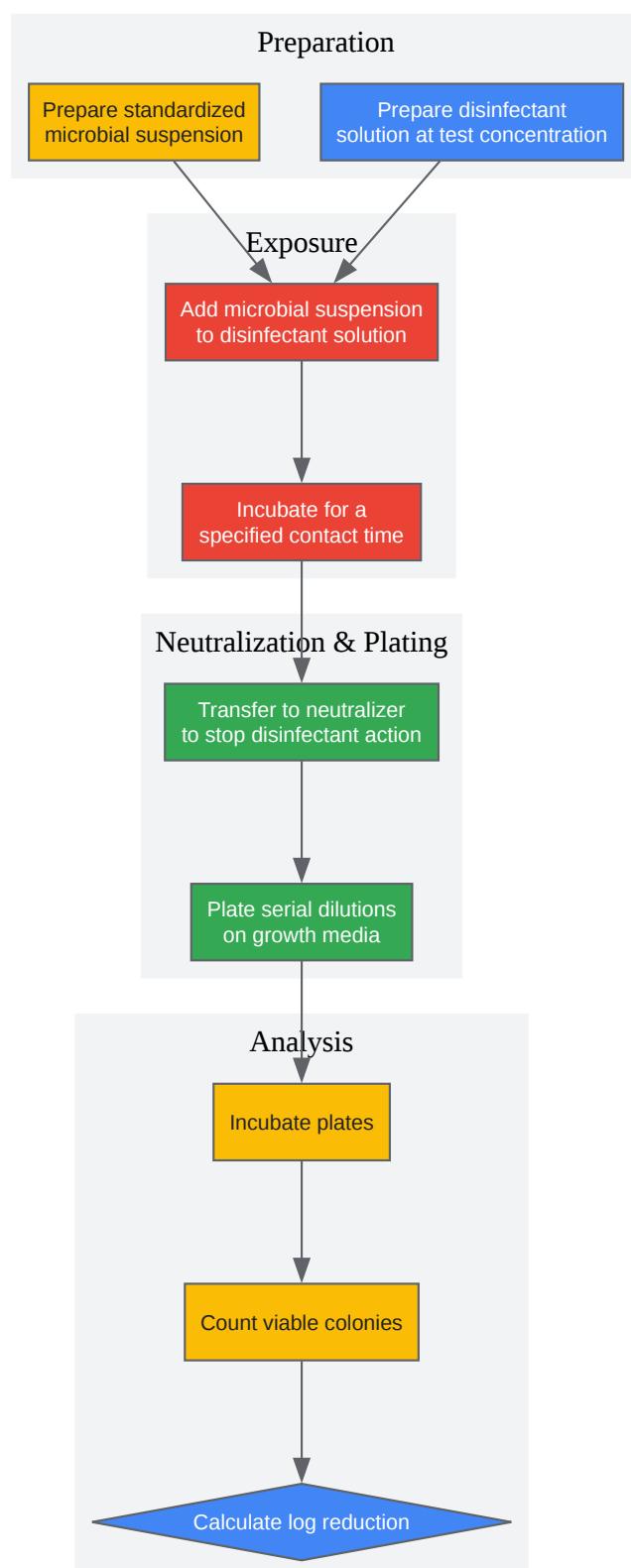
Compound Name:	Dimethylbenzylammonium chloride
Cat. No.:	B8622991

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## Mechanism of Action of Quaternary Ammonium Compounds

Quaternary ammonium compounds are cationic surfactants that exert their antimicrobial effect by disrupting the cellular integrity of microorganisms.<sup>[3][4]</sup> The positively charged nitrogen atom in the QAC molecule interacts with the negatively charged components of the microbial cell membrane, such as phospholipids and proteins.<sup>[1][5]</sup> This interaction leads to the disorganization of the cell membrane, causing the leakage of essential intracellular components and ultimately resulting in cell death.<sup>[1][3]</sup> This mechanism is effective against a broad range of microbes, including bacteria, fungi, and enveloped viruses.<sup>[1][2]</sup>



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